

The Solubility of 1,6-Dinitropyrene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,6-Dinitropyrene

Cat. No.: B1200346

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,6-Dinitropyrene is a nitrated polycyclic aromatic hydrocarbon (nitro-PAH) of significant interest to researchers due to its potent mutagenic and carcinogenic properties. Found in diesel exhaust and other combustion products, its presence in the environment and its toxicological profile necessitate a thorough understanding of its physicochemical properties, including its solubility in various organic solvents. This technical guide provides a comprehensive overview of the available data on the solubility of **1,6-dinitropyrene**, outlines standard experimental protocols for solubility determination, and discusses the implications for research and drug development.

While comprehensive quantitative solubility data for **1,6-dinitropyrene** across a wide range of organic solvents is not readily available in published literature, this guide consolidates existing qualitative information and provides a key quantitative data point.

Quantitative Solubility Data

The available quantitative data for the solubility of **1,6-dinitropyrene** is limited. The most definitive piece of information comes from commercially available analytical standards.

Solvent	Concentration	Notes
Toluene	100 µg/mL	This is the concentration of a commercially available certified reference material. It indicates that 1,6-dinitropyrene is soluble in toluene at least to this extent. [1]

Qualitative Solubility Information

Qualitative assessments from various sources provide a general understanding of the solubility of **1,6-dinitropyrene** and related nitro-PAHs.

- Toluene: **1,6-Dinitropyrene** is described as being "moderately soluble" in toluene.
- Water: It is consistently reported as "insoluble" in water.
- General Organic Solvents: As a class of compounds, nitro-PAHs are generally considered to be readily soluble in organic solvents such as acetone, dichloromethane, benzene, and hexane. This suggests that **1,6-dinitropyrene** is likely to exhibit solubility in these solvents as well.

Experimental Protocols for Solubility Determination

For researchers needing to determine the solubility of **1,6-dinitropyrene** in specific solvents for their applications, standardized experimental protocols are recommended. The "shake-flask" method is a widely accepted technique for determining the equilibrium solubility of a compound.

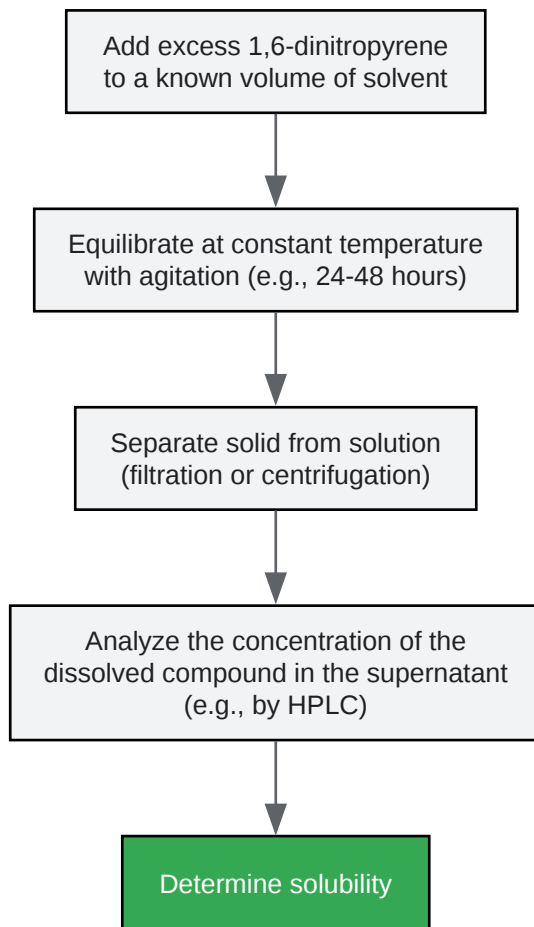
Shake-Flask Method

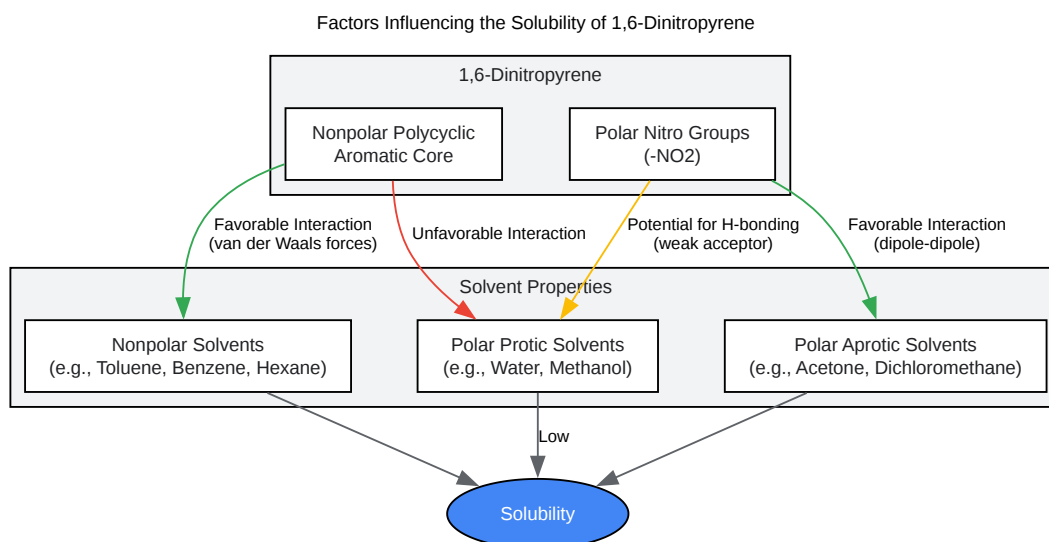
This method involves adding an excess amount of the solid compound (the solute) to a known volume of the solvent in a flask. The flask is then agitated at a constant temperature for a prolonged period to ensure that equilibrium is reached. After equilibration, the undissolved solid is separated from the solution by filtration or centrifugation, and the concentration of the dissolved compound in the clear supernatant is determined using a suitable analytical

technique, such as High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection.

A generalized workflow for this method is presented below.

Experimental Workflow: Shake-Flask Solubility Determination





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References

- 1. [accustandard.com](https://www.accustandard.com) [accustandard.com]
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